Application Notes and Protocols for PF-06679142

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Compound of Interest

Compound Name:	*PF-06679142*
Cat. No.:	*B12414679*

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Abstract

PF-06679142 is a potent and orally active activator of 5'-adenosine monophosphate-activated protein kinase (AMPK), a critical cellular energy sensor.[1][2][3][4][5] With an EC50 of 22 nM against the α1β1γ1 isoform of AMPK, **PF-06679142** serves as a valuable research tool for studying metabolic diseases, particularly diabetic nephropathy.[2][3][4][6] These application notes provide comprehensive information on suppliers, purchasing, and detailed protocols for in vitro and in vivo studies to facilitate research and development involving this compound.

Supplier and Purchasing Information

PF-06679142 is available from several reputable suppliers for research purposes. It is crucial to note that this product is intended for laboratory research use only and not for human or veterinary applications.[1][5]

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Supplier	Catalog Number	Purity	Available Quantities	Additional Information
MedKoo	555165	>98%	500mg, 1g, 2g	Soluble in DMSO. Store at 0-4°C for short term and -20°C for long term.[1]
MedChemExpress	HY-120270	>98%	Inquire for details	Potent, orally active AMPK activator.[2]
Immunomart	HY-120270	>98%	Inquire for details	Used for diabetic nephropathy research.[3][6]
Excenen Pharmatech	EX-A5868	>98%	25mg, 50mg, 100mg, 200mg	Potent AMPK activator with a Kd of 14 nM.

Mechanism of Action and Signaling Pathway

PF-06679142 is a direct activator of AMPK, a key regulator of cellular energy homeostasis.[1][7] AMPK is a heterotrimeric protein complex composed of a catalytic α subunit and regulatory β and γ subunits.[7] Activation of AMPK stimulates catabolic pathways that generate ATP, such as fatty acid oxidation and glucose uptake, while inhibiting anabolic pathways that consume ATP, like lipid and protein synthesis.[1][7] This mechanism makes **PF-06679142** a promising candidate for research into metabolic disorders like type 2 diabetes and obesity.[1]

The activation of AMPK by **PF-06679142** initiates a signaling cascade with broad effects on cellular metabolism. Key downstream effects include the phosphorylation of acetyl-CoA carboxylase (ACC), leading to the inhibition of fatty acid synthesis and the stimulation of fatty acid oxidation. Activated AMPK can also regulate protein synthesis and cell growth through the mTOR signaling pathway.[1]

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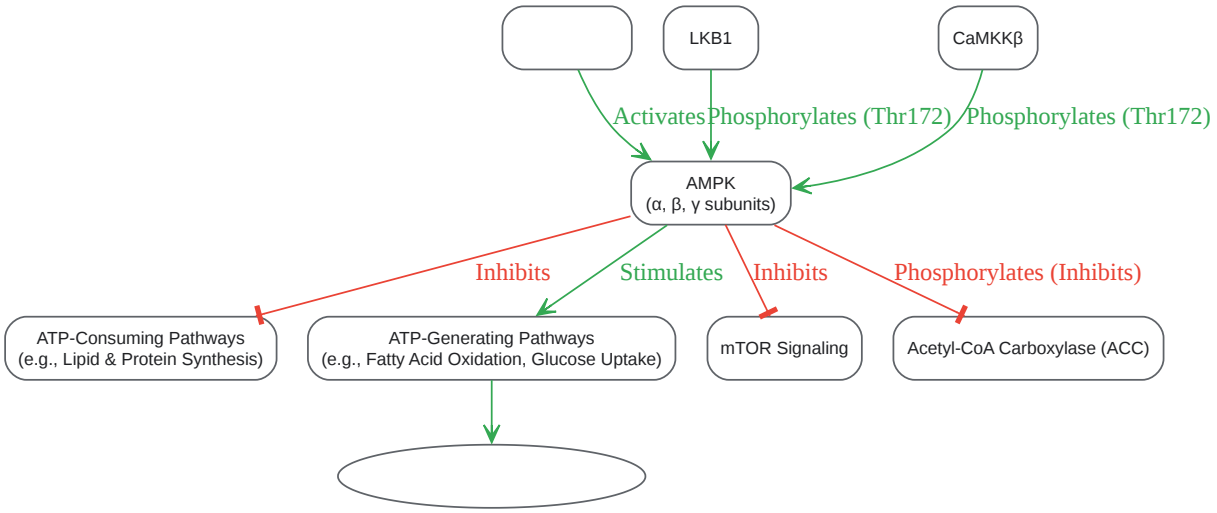

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Figure 1: Simplified AMPK signaling pathway activated by **PF-06679142**.

Experimental Protocols

In Vitro AMPK Activation Assay

This protocol is designed to determine the in vitro potency of **PF-06679142** in activating purified AMPK enzyme. A common method is a kinase assay that measures the phosphorylation of a substrate peptide.

Materials:

- Recombinant human AMPK (α1β1γ1 isoform)
- **PF-06679142**
- SAMS peptide substrate (HMRSAMSGLHLVKRR)
- Kinase assay buffer (e.g., 25 mM MOPS, pH 7.2, 12.5 mM β-glycerolphosphate, 25 mM MgCl2, 5 mM EGTA, 2 mM EDTA, 0.25 mM DTT)

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- [γ-^{32}P]ATP
- Phosphoric acid solution (1%)
- Phosphocellulose paper
- Scintillation counter

Procedure:

- Prepare a serial dilution of **PF-06679142** in the kinase assay buffer.
- In a microcentrifuge tube, combine the kinase assay buffer, recombinant AMPK enzyme, and the SAMS peptide substrate.
- Add the diluted **PF-06679142** or vehicle control (e.g., DMSO) to the respective tubes.
- Initiate the kinase reaction by adding [γ-^{32}P]ATP.
- Incubate the reaction mixture at 30°C for a specified time (e.g., 10-30 minutes).
- Stop the reaction by spotting a portion of the reaction mixture onto phosphocellulose paper.
- Wash the phosphocellulose paper extensively with 1% phosphoric acid to remove unincorporated [γ-^{32}P]ATP.
- Measure the incorporated radioactivity on the dried phosphocellulose paper using a scintillation counter.
- Calculate the specific activity of AMPK and determine the EC50 value of **PF-06679142**.

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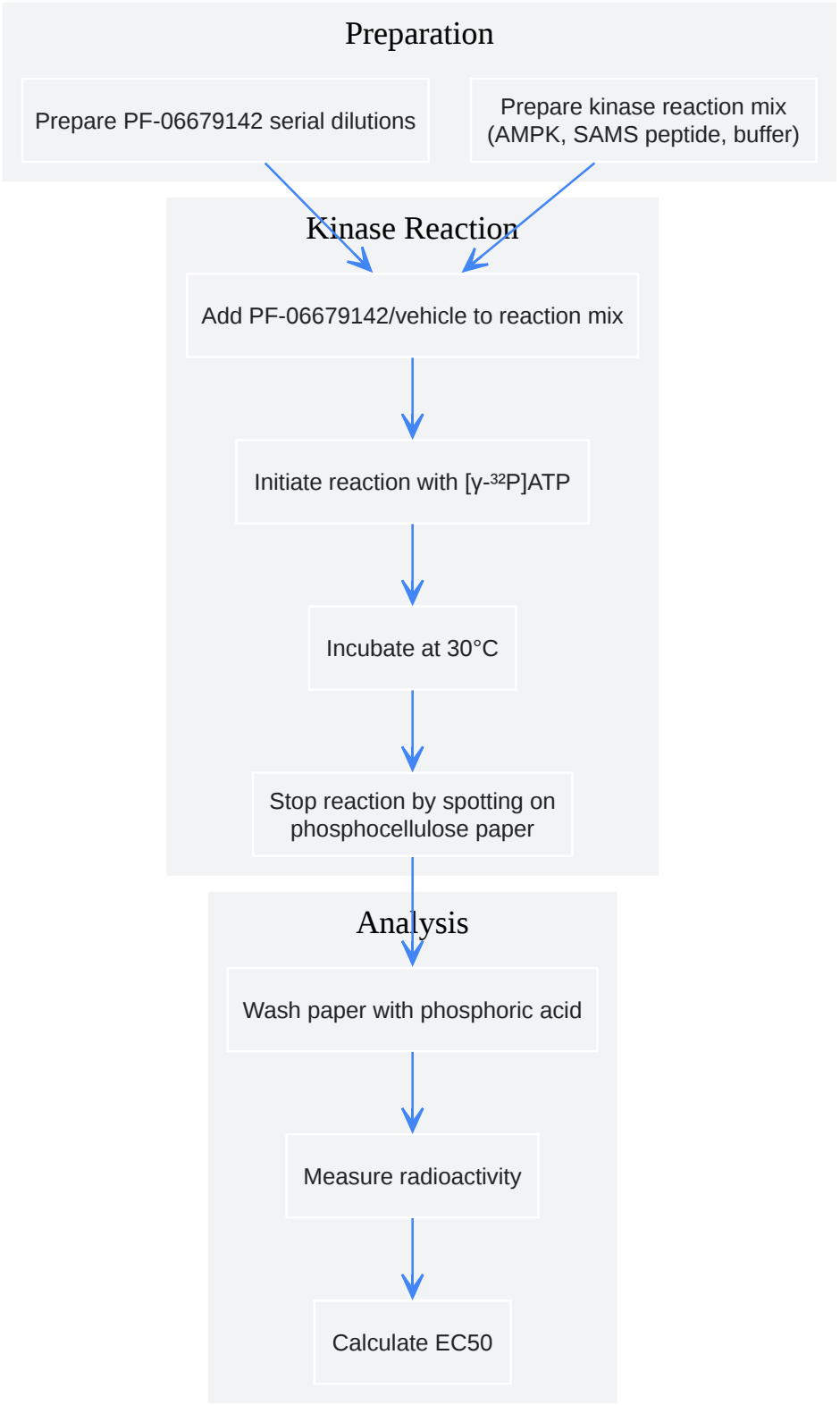

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Figure 2: Experimental workflow for the in vitro AMPK activation assay.

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In Vivo Model of Diabetic Nephropathy

This protocol outlines a general procedure for evaluating the efficacy of **PF-06679142** in a rodent model of diabetic nephropathy. The ZSF1 rat is a relevant model for this purpose.[8]

Animals:

- Male ZSF1 rats (or other suitable diabetic models like db/db mice or streptozotocin-induced diabetic rats).[9][10]

Materials:

- **PF-06679142**
- Vehicle for oral administration (e.g., 0.5% methylcellulose)
- Metabolic cages for urine collection
- Assay kits for measuring urinary albumin and creatinine
- Blood glucose monitoring system

Procedure:

- Acclimate the animals to the housing conditions.
- Induce diabetes if using a model like streptozotocin-induced diabetes. For genetic models like the ZSF1 rat, diabetes develops spontaneously.
- Once hyperglycemia and proteinuria are established, randomize the animals into treatment groups (e.g., vehicle control, **PF-06679142** low dose, **PF-06679142** high dose).
- Administer **PF-06679142** or vehicle orally once daily for a predetermined study duration (e.g., 8-12 weeks).
- Monitor body weight, food and water intake, and blood glucose levels regularly.
- Collect 24-hour urine samples at baseline and at specified intervals throughout the study using metabolic cages.

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- Analyze urine samples for albumin and creatinine concentrations to determine the urinary albumin-to-creatinine ratio (UACR), a key indicator of kidney damage.
- At the end of the study, collect terminal blood and kidney tissue samples for further analysis (e.g., measurement of plasma biomarkers, histological examination of kidney tissue, and gene expression analysis).[8]

Data Presentation

The following tables provide a template for summarizing the quantitative data obtained from the described experiments.

Table 1: In Vitro AMPK Activation by **PF-06679142**

Compound	Target	EC50 (nM)
PF-06679142	AMPK α1β1γ1	22

Table 2: In Vivo Efficacy of **PF-06679142** in a Diabetic Nephropathy Model

Treatment Group	N	Baseline UACR (mg/g)	Final UACR (mg/g)	% Change in UACR
Vehicle Control				
PF-06679142 (Low Dose)				
PF-06679142 (High Dose)				

Conclusion

PF-06679142 is a valuable pharmacological tool for investigating the role of AMPK in health and disease. The provided information and protocols offer a foundation for researchers to design and execute experiments to further elucidate the therapeutic potential of AMPK activation in metabolic disorders. It is essential to adapt these protocols to specific

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experimental conditions and to adhere to all institutional and regulatory guidelines for animal research.

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